

Application of 3,5-Dimethyl-4-isopropoxyphenylboronic Acid in Agrochemical Synthesis

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Compound of Interest

Compound Name: 3,5-Dimethyl-4-isopropoxyphenylboronic acid

Cat. No.: B1340014

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Application Note & Protocol

Introduction

3,5-Dimethyl-4-isopropoxyphenylboronic acid is a versatile building block in organic synthesis, particularly valued for its application in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling.[1] This reaction is a powerful tool for the formation of carbon-carbon bonds, which is a fundamental process in the synthesis of complex organic molecules, including those with significant biological activity. In the field of agrochemical research and development, this boronic acid serves as a key intermediate for the synthesis of novel fungicides, herbicides, and insecticides. Its unique substitution pattern can impart desirable physicochemical properties to the final active ingredient, such as enhanced efficacy, metabolic stability, and optimal logP for transport within the plant.

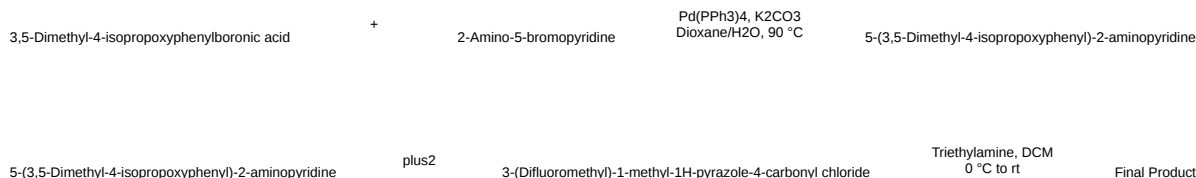
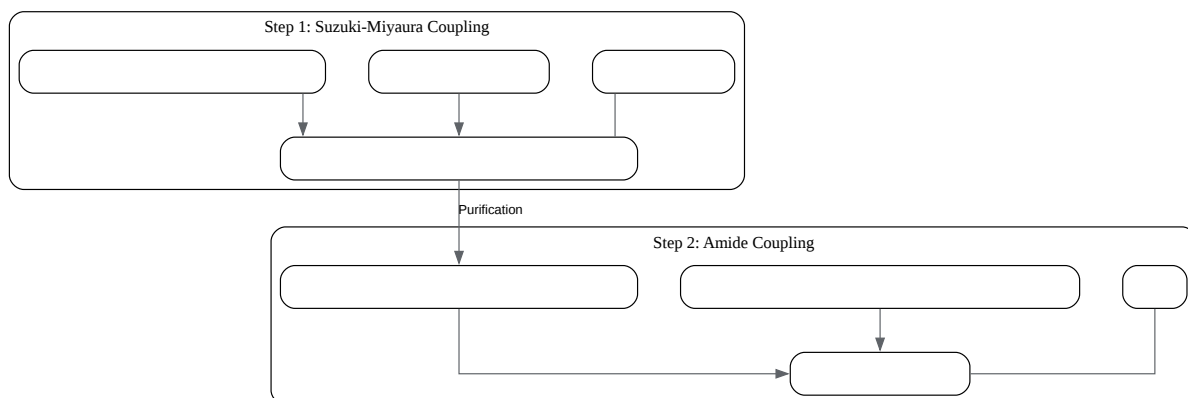
This document outlines the application of **3,5-Dimethyl-4-isopropoxyphenylboronic acid** in the synthesis of a novel, hypothetical pyrazole carboxamide fungicide, a class of agrochemicals known for their effectiveness as succinate dehydrogenase inhibitors (SDHI).[2]

Synthesis of a Novel Pyrazole Carboxamide Fungicide

The synthetic strategy involves a two-step process:

- Suzuki-Miyaura Coupling: Formation of a substituted biphenylamine intermediate by coupling **3,5-Dimethyl-4-isopropoxyphenylboronic acid** with a halogenated aminopyridine.
- Amide Coupling: Reaction of the biphenylamine intermediate with a pyrazole carboxylic acid to form the final active ingredient.

Overall Synthetic Workflow



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References

- 1. chemimpex.com [chemimpex.com]
- 2. cbijournal.com [cbijournal.com]
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